

(E)-4-Methyl-5-styrylbenzene-1,3-diol chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E)-4-Methyl-5-styrylbenzene-1,3-diol

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An In-depth Technical Guide on (E)-4-Methyl-5-styrylbenzene-1,3-diol

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **(E)-4-Methyl-5-styrylbenzene-1,3-diol**, a stilbenoid with noteworthy antifungal properties. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Chemical Structure and Properties

(E)-4-Methyl-5-styrylbenzene-1,3-diol is a natural stilbenoid compound. Its structure features a resorcinol (benzene-1,3-diol) ring substituted with a methyl group and a styryl group in a trans (E) configuration.

Chemical Structure:

Caption: Proposed antifungal mechanism of **(E)-4-Methyl-5-styrylbenzene-1,3-diol**.

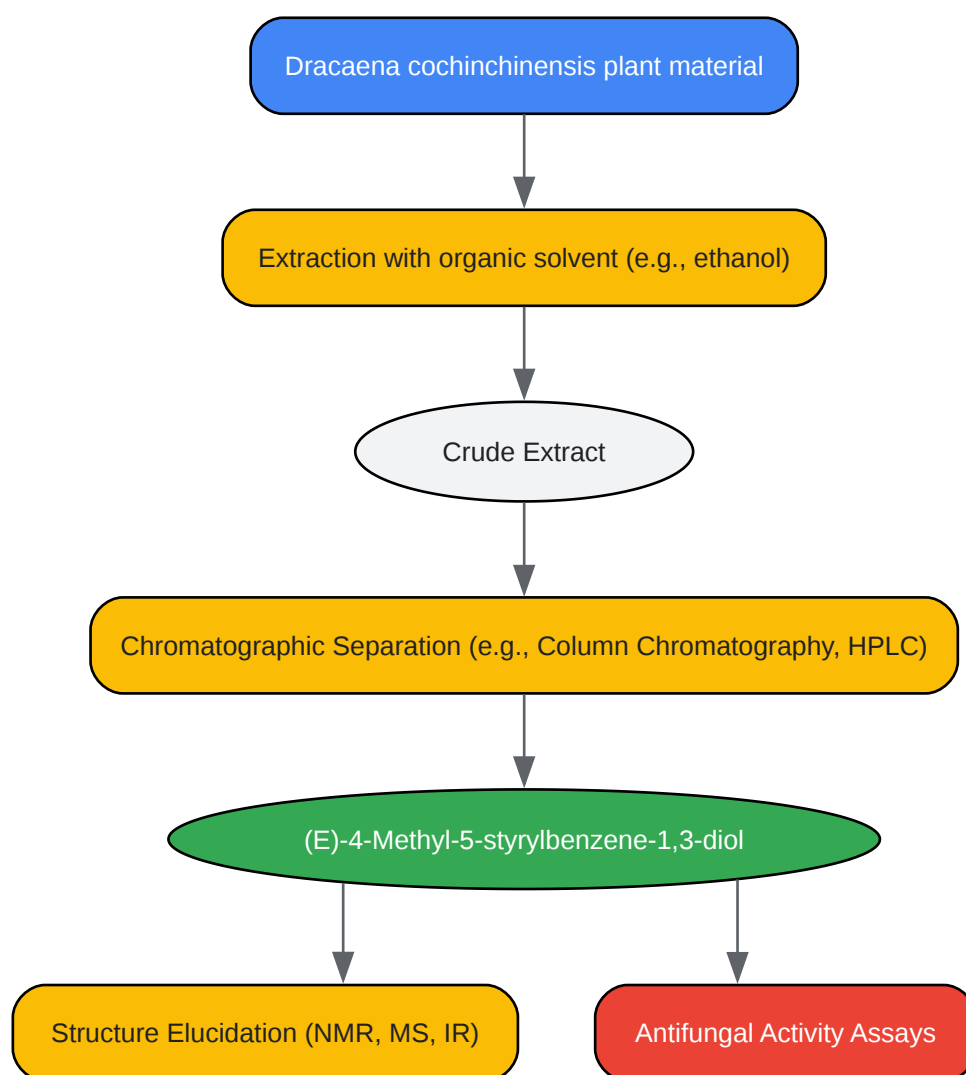
This proposed mechanism involves the compound interacting with the fungal cell membrane, leading to its disruption. It may also target the mitochondria, causing dysfunction and an increase in reactive oxygen species (ROS), which in turn can trigger apoptosis and ultimately inhibit fungal growth.

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, and biological testing of **(E)-4-Methyl-5-styrylbenzene-1,3-diol** are not readily available in the public domain. The primary source of this information appears to be a Chinese patent (CN110041166A). [1][2] The following are generalized protocols based on standard methodologies for the study of natural products.

Hypothetical Workflow for Isolation and Characterization

The following diagram illustrates a typical workflow for the isolation and characterization of a natural product like **(E)-4-Methyl-5-styrylbenzene-1,3-diol** from its plant source.



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Caption: General workflow for isolation and analysis.

General Protocol for Antifungal Susceptibility Testing

The following is a generalized protocol for determining the Minimum Inhibitory Concentration (MIC) of a compound against filamentous fungi, which can be adapted to determine the IC₅₀ values.

- **Fungal Culture:** The test fungi are cultured on a suitable medium (e.g., Potato Dextrose Agar) to obtain fresh spores.
- **Spore Suspension:** A spore suspension is prepared in sterile saline or a suitable buffer and adjusted to a specific concentration (e.g., 1×10^5 spores/mL).
- **Compound Preparation:** A stock solution of **(E)-4-Methyl-5-styrylbenzene-1,3-diol** is prepared in a suitable solvent (e.g., DMSO). Serial dilutions are then made in a liquid culture medium (e.g., Potato Dextrose Broth) in a 96-well microtiter plate.
- **Inoculation:** Each well is inoculated with the fungal spore suspension.
- **Incubation:** The microtiter plate is incubated at an appropriate temperature (e.g., 25-28 °C) for a period sufficient for fungal growth in the control wells (typically 48-72 hours).
- **MIC Determination:** The MIC is determined as the lowest concentration of the compound that completely inhibits visible fungal growth. The IC₅₀ can be determined by measuring the fungal growth (e.g., by optical density) at different compound concentrations and calculating the concentration that inhibits 50% of the growth compared to the control.

Conclusion

(E)-4-Methyl-5-styrylbenzene-1,3-diol is a promising natural antifungal agent isolated from *Dracaena cochinchinensis*. Its demonstrated in vitro activity against several plant pathogenic fungi suggests its potential for further investigation and development as a lead compound in agrochemical or pharmaceutical applications. Further research is required to fully elucidate its mechanism of action, determine its full spectrum of biological activities, and develop optimized protocols for its synthesis or extraction. Access to the detailed experimental data within the

primary patent literature will be crucial for advancing the scientific understanding of this compound.

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References

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- To cite this document: BenchChem. [(E)-4-Methyl-5-styrylbenzene-1,3-diol chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12372675#e-4-methyl-5-styrylbenzene-1-3-diol-chemical-structure-and-properties]

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